

Unlocking Cellular Secrets: An In-depth Technical Guide to ^{13}C and ^{15}N Labeling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Guanidine- ^{13}C , ^{15}N 3 hydrochloride*

CAS No.: *285977-73-3*

Cat. No.: *B056296*

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the intricate and dynamic processes within a living cell is paramount. Stable isotope labeling, particularly with Carbon-13 (^{13}C) and Nitrogen-15 (^{15}N), has emerged as a revolutionary tool, allowing us to trace the metabolic fate of molecules, quantify protein expression with remarkable precision, and elucidate the complex architecture of biomolecules. This guide provides a comprehensive exploration of the principles, methodologies, and applications of ^{13}C and ^{15}N labeling, empowering you to harness the full potential of these powerful techniques in your research.

The Foundation: Understanding Stable Isotopes

At the heart of these advanced techniques lies a simple yet profound concept: the existence of stable, non-radioactive isotopes. Isotopes are variants of a particular chemical element which differ in neutron number. While the lighter, more abundant isotopes like ^{12}C and ^{14}N dominate the natural world, their heavier, stable counterparts, ^{13}C and ^{15}N , can be introduced into biological systems as powerful tracers.^{[1][2]} Unlike radioactive isotopes, stable isotopes do not decay and emit radiation, making them safe for a wide range of in vivo and in vitro experiments.^[3]

The fundamental principle is elegant: by providing cells or organisms with substrates (e.g., glucose, amino acids) enriched with ^{13}C or ^{15}N , these heavy isotopes are incorporated into newly synthesized biomolecules.[2] This "labeling" creates a subtle mass shift that can be detected and quantified by highly sensitive analytical techniques like Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[4][5] This allows us to follow the journey of atoms through metabolic pathways, measure the turnover of proteins, and probe the structure and dynamics of macromolecules.

The Power of Carbon-13: Illuminating the Metabolic Landscape

Carbon is the backbone of life, and the ability to track its flow provides a direct window into the metabolic state of a cell. ^{13}C labeling is the gold standard for quantitatively measuring the rates (fluxes) of metabolic pathways.[6]

^{13}C -Metabolic Flux Analysis (^{13}C -MFA)

^{13}C -Metabolic Flux Analysis (^{13}C -MFA) is a powerful technique used to quantify intracellular metabolic fluxes.[4][6] By culturing cells in the presence of a ^{13}C -labeled substrate, such as [U- ^{13}C]-glucose (where all six carbon atoms are ^{13}C), the label is distributed throughout the central carbon metabolism.[5] The resulting labeling patterns in downstream metabolites are measured by MS or NMR.[4] These patterns are highly sensitive to the relative activities of different metabolic pathways.[4] By using computational models, these labeling patterns can be used to calculate the in vivo rates of metabolic reactions.[7]

^{13}C -MFA provides invaluable insights into cellular physiology, enabling researchers to:

- Identify metabolic bottlenecks in engineered organisms for enhanced production of biofuels or pharmaceuticals.[7]
- Understand the metabolic reprogramming that occurs in diseases like cancer.[8]
- Elucidate the mechanisms of drug action and identify potential off-target effects.[9]

The experimental design of a ^{13}C -MFA study is critical for obtaining accurate and precise flux measurements. The choice of the ^{13}C -labeled tracer has a significant impact on the precision of the estimated fluxes.[10] While uniformly labeled glucose is common, other specifically labeled

substrates, like [1,2-¹³C]-glucose, can provide better resolution for specific pathways like the pentose phosphate pathway.[10][11]

```
graph TD { rankdir=LR; node [shape=box, style=filled, fillcolor="#F1F3F4",  
fontcolor="#202124"]; edge [color="#4285F4"];  
}
```

Workflow of a typical ¹³C-Metabolic Flux Analysis experiment.

The Versatility of Nitrogen-15: From Proteomics to Structural Biology

Nitrogen is a fundamental component of amino acids and, therefore, proteins. ¹⁵N labeling has become an indispensable tool in proteomics for quantifying changes in protein abundance and in structural biology for elucidating the three-dimensional structures of proteins.

Quantitative Proteomics with SILAC

Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) is a powerful and widely used method for quantitative proteomics.[12][13] The principle of SILAC is to metabolically label the entire proteome of cells by growing them in media where a specific essential amino acid (typically lysine and/or arginine) is replaced with its "heavy" ¹³C or ¹⁵N-labeled counterpart.[14][15]

In a typical SILAC experiment, two populations of cells are cultured in parallel: one in "light" medium containing the natural amino acids and the other in "heavy" medium.[15] After a number of cell divisions to ensure complete incorporation of the heavy amino acids, the two cell populations can be subjected to different experimental conditions (e.g., drug treatment vs. control).[14] The key advantage of SILAC is that the cell populations are mixed at an early stage, often before cell lysis.[14] This co-processing minimizes experimental variability that can be introduced during sample preparation.[14]

The mixed protein sample is then digested into peptides, and the relative abundance of proteins between the two samples is determined by mass spectrometry.[16] The mass spectrometer detects pairs of chemically identical peptides that differ only by the mass of the

incorporated stable isotopes. The ratio of the intensities of the heavy and light peptide signals directly reflects the relative abundance of the protein in the two cell populations.[14]

```
graph TD { rankdir=TB; node [shape=box, style=filled, fillcolor="#F1F3F4",  
fontcolor="#202124"]; edge [color="#34A853"];  
}
```

The general workflow of a SILAC experiment for quantitative proteomics.

Protein Structure and Dynamics with NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for determining the three-dimensional structure and dynamics of proteins at atomic resolution. However, for proteins larger than about 15 kDa, the NMR spectra of unlabeled proteins become too complex and crowded to interpret.[17]

Isotopic labeling with ^{15}N (and often ^{13}C as well) is essential for overcoming this size limitation.[17] By expressing a protein in bacteria or other expression systems grown in a minimal medium containing $^{15}\text{NH}_4\text{Cl}$ as the sole nitrogen source, a uniformly ^{15}N -labeled protein can be produced.[18] This allows for the use of heteronuclear NMR experiments, which correlate the signals of the amide protons with the directly bonded ^{15}N atoms in the protein backbone.[17] These experiments produce a 2D spectrum (the ^1H - ^{15}N HSQC spectrum) where each amino acid residue (except proline) gives rise to a single, well-resolved peak.[18] This spectrum serves as a unique "fingerprint" of the protein and is highly sensitive to its structure and environment.

Further labeling strategies, such as uniform ^{13}C , ^{15}N -labeling (double labeling) or even ^{13}C , ^{15}N , ^2H -labeling (triple labeling), are used for the complete resonance assignment and structure determination of larger proteins.[19][20] Deuterium (^2H) labeling is particularly useful for reducing NMR signal broadening in very large proteins, thereby improving spectral quality.[19]

Analytical Techniques: The Eyes of Isotope Labeling

The success of any stable isotope labeling experiment hinges on the ability to accurately detect and quantify the incorporated isotopes. Mass spectrometry and NMR spectroscopy are the two primary analytical techniques employed for this purpose.

Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. In the context of stable isotope labeling, MS is used to differentiate between labeled and unlabeled molecules based on their mass difference.[21][22] High-resolution mass spectrometers can accurately determine the isotopic distribution of peptides and metabolites, providing quantitative information on the extent of labeling.[23][24] Techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) are routinely used to analyze ^{13}C and ^{15}N labeling in metabolites and peptides, respectively.[25][26]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy exploits the magnetic properties of atomic nuclei. ^{13}C and ^{15}N are NMR-active nuclei, and their incorporation into biomolecules allows for the use of a wide range of powerful NMR experiments.[17] In ^{13}C -MFA, NMR can provide detailed information about the positional distribution of ^{13}C atoms within a molecule, which can be crucial for resolving complex metabolic pathways.[5] In structural biology, as discussed, ^{15}N and ^{13}C labeling is fundamental for protein NMR.[18]

Technique	Principle	Primary Application for ^{13}C & ^{15}N Labeling	Key Advantages
Mass Spectrometry (MS)	Measures mass-to-charge ratio of ions.	Quantitative proteomics (SILAC), ^{13}C -MFA, metabolomics.	High sensitivity, high throughput, ability to analyze complex mixtures.
Nuclear Magnetic Resonance (NMR)	Exploits the magnetic properties of atomic nuclei.	Protein structure and dynamics, ^{13}C -MFA (positional isotopomer analysis).	Provides detailed structural and dynamic information, non-destructive.

Applications in Drug Development

The ability to trace the metabolic fate of compounds and quantify changes in protein expression makes ^{13}C and ^{15}N labeling invaluable in the field of drug development.[8][9]

- **Metabolism Studies:** By synthesizing a drug candidate with a ^{13}C or ^{15}N label, its absorption, distribution, metabolism, and excretion (ADME) properties can be accurately tracked in vivo. [9][27] This provides crucial information for optimizing drug design and ensuring safety and efficacy.[8]
- **Target Engagement and Mechanism of Action:** SILAC and other quantitative proteomics approaches can be used to identify the protein targets of a drug and to understand its mechanism of action by quantifying changes in protein expression or post-translational modifications upon drug treatment.[21]
- **Biomarker Discovery:** Comparing the proteomes or metabolomes of healthy versus diseased states, or treated versus untreated samples, can lead to the discovery of novel biomarkers for disease diagnosis or for monitoring therapeutic response.[21]

Experimental Protocols: A Practical Guide

The following sections provide detailed, step-by-step methodologies for two of the most common applications of ^{13}C and ^{15}N labeling.

Protocol: SILAC for Quantitative Proteomics

This protocol outlines a general workflow for a 2-plex SILAC experiment.

1. **Cell Culture and Labeling:** a. Choose two populations of the same cell line. b. Culture one population in "light" SILAC medium (containing natural L-lysine and L-arginine) and the other in "heavy" SILAC medium (containing $^{13}\text{C}_6$ - $^{15}\text{N}_2$ -L-lysine and $^{13}\text{C}_6$ - $^{15}\text{N}_4$ -L-arginine).[28] c. Ensure cells are cultured for at least five to six cell doublings to achieve complete incorporation of the heavy amino acids.[28][29] d. Verify labeling efficiency by analyzing a small sample of the "heavy" cell lysate by mass spectrometry.[28]
2. **Experimental Treatment:** a. Once complete labeling is confirmed, treat one cell population with the experimental condition (e.g., drug treatment), while the other serves as the control.
3. **Sample Preparation:** a. Harvest and wash both cell populations with ice-cold PBS. b. Combine the "light" and "heavy" cell pellets in a 1:1 ratio based on cell number or protein concentration. c. Lyse the combined cells using a suitable lysis buffer containing protease and phosphatase inhibitors. d. Quantify the total protein concentration of the lysate.

4. Protein Digestion: a. Reduce and alkylate the proteins to denature them and prevent disulfide bond reformation.[30] b. Digest the proteins into peptides using a sequence-specific protease, most commonly trypsin.[30] This can be done in-solution or after separating proteins by SDS-PAGE (in-gel digestion).[31]

5. LC-MS/MS Analysis: a. Desalt the peptide mixture. b. Analyze the peptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The peptides are first separated by reverse-phase chromatography and then ionized and analyzed in the mass spectrometer.

6. Data Analysis: a. Use specialized software to identify the peptides and quantify the intensity ratios of the "heavy" and "light" peptide pairs. b. The software will then calculate the relative abundance of each identified protein between the two samples.

Protocol: ^{15}N Labeling of Proteins for NMR Spectroscopy

This protocol describes the expression and purification of a uniformly ^{15}N -labeled protein in *E. coli*.

1. Transformation: a. Transform a suitable *E. coli* expression strain (e.g., BL21(DE3)) with a plasmid containing the gene of interest.[32]

2. Pre-culture: a. Inoculate a small volume of rich medium (e.g., LB or 2xTY) with a single colony and grow overnight.[32]

3. Main Culture and Labeling: a. Use the pre-culture to inoculate a larger volume of M9 minimal medium.[32] b. The M9 medium should contain $^{15}\text{NH}_4\text{Cl}$ as the sole nitrogen source and a carbon source such as glucose.[18][32] c. Grow the cells at an appropriate temperature (e.g., 37°C) with shaking until they reach the mid-logarithmic growth phase (OD_{600} of 0.6-0.8).

4. Protein Expression: a. Induce protein expression by adding an inducer such as IPTG. b. Continue to grow the cells for several hours at a suitable temperature (often a lower temperature like $18\text{-}25^\circ\text{C}$ can improve protein solubility).

5. Cell Harvest and Lysis: a. Harvest the cells by centrifugation. b. Resuspend the cell pellet in a lysis buffer and lyse the cells by sonication or other methods.

6. Protein Purification: a. Purify the ^{15}N -labeled protein from the cell lysate using standard chromatography techniques (e.g., affinity chromatography, ion-exchange chromatography, and size-exclusion chromatography).[\[33\]](#)

7. NMR Sample Preparation: a. Exchange the purified protein into a suitable NMR buffer (typically a low salt buffer at a specific pH). b. Concentrate the protein to the desired concentration for NMR analysis (typically 0.5-1 mM).[\[32\]](#) c. Add a small amount of D_2O (5-10%) to the sample for the NMR instrument's lock system.[\[32\]](#)

Conclusion

^{13}C and ^{15}N stable isotope labeling techniques have fundamentally transformed our ability to study biological systems. From quantifying the intricate dance of metabolites in a cell to precisely measuring changes in the proteome and deciphering the atomic-resolution structures of proteins, these methods provide an unparalleled level of detail. As analytical technologies continue to advance in sensitivity and resolution, the applications of ^{13}C and ^{15}N labeling will undoubtedly expand, further deepening our understanding of life at the molecular level and accelerating the development of new therapies for human disease.

References

- Overview of ^{13}C Metabolic Flux Analysis. Creative Proteomics.
- Quantitative proteomics using stable isotope labeling with amino acids in cell culture. PubMed.
- Application Notes and Protocols for Quantitative Proteomics using Stable Isotope Labeling. Benchchem.
- Quantitative proteomics by stable isotope labeling and mass spectrometry. PubMed.
- Revolutionizing Quantitative Proteomics: A Step-by-Step SILAC Protocol Using L-Lysine- d_4 . Benchchem.
- Publishing ^{13}C metabolic flux analysis studies: A review and future perspectives. PMC.

- [13C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell.](#) *Frontiers.*
- [Metabolic Flux Analysis with 13C-Labeling Experiments.](#) .
- [15N - Protein NMR.](#) *University of Leicester.*
- [13C Metabolic Flux Analysis.](#) *Institute of Molecular Systems Biology, ETH Zurich.*
- [Stable isotope labeling by amino acids in cell culture.](#) *Wikipedia.*
- [SILAC: Principles, Workflow & Applications in Proteomics.](#) *Creative Proteomics.*
- [SILAC for Improved Mass Spectrometry & Quantitative Proteomics.](#) *G-Biosciences.*
- [Stable isotopic labeling of proteins for quantitative proteomic applications.](#) *Oxford Academic.*
- [Advances in stable isotope labeling: dynamic labeling for spatial and temporal proteomic analysis.](#) *PMC - NIH.*
- [Stable Isotope Labeling by Amino Acids in Cell Culture \(SILAC\) Applied to Quantitative Proteomics of Bacillus subtilis.](#) *ACS Publications.*
- [13C 15N Labeled Compounds.](#) *CIL Isotope Separations.*
- [A facile method for expression and purification of 15N isotope-labeled human Alzheimer's \$\beta\$ -amyloid peptides from E. coli for NMR-based structural analysis.](#) *PMC - NIH.*
- [Isotopic Labeling for NMR Spectroscopy of Biological Solids.](#) *Sigma-Aldrich.*
- [13C metabolic flux analysis: Optimal design of isotopic labeling experiments.](#) *ResearchGate.*
- [Quantitative Proteomics by Stable Isotope Labeling and Mass Spectrometry.](#) *SpringerLink.*
- [A Comparative Guide to 13C and 15N Labeling for Metabolic Studies.](#) *Benchchem.*
- [Rational design of 13C-labeling experiments for metabolic flux analysis in mammalian cells.](#) *Biotechnology for Biofuels.*

- Specific isotopic labelling and reverse labelling for protein NMR spectroscopy: using metabolic precursors in sample preparation. Portland Press.
- Measuring ^{15}N and ^{13}C Enrichment Levels in Sparsely Labeled Proteins Using High-Resolution and Tandem Mass Spectrometry. NIH.
- Robustifying Experimental Tracer Design for ^{13}C -Metabolic Flux Analysis. Frontiers.
- ^{15}N Labeling of Proteins Overexpressed in the Escherichia coli Strain KRX. Promega Corporation.
- SILAC Protocol for Global Phosphoproteomics Analysis. Creative Proteomics.
- ^{13}C Labeled Compounds. Isotope Science / Alfa Chemistry.
- ^{15}N isotopic labelling for in-cell protein studies by NMR spectroscopy and single-cell IR synchrotron radiation FTIR microscopy: a correlative study. Analyst (RSC Publishing).
- $^{15}\text{N}, ^{13}\text{C}, ^2\text{H}$ - Protein NMR. University of Leicester.
- ^2H ^{13}C ^{15}N Labeled Compounds. Isotope Science / Alfa Chemistry.
- Introduction to Stable Isotope Labeling and How It Supports Drug Development for Rare Diseases. Metabolic Solutions.
- Automated Assignment of ^{15}N And ^{13}C Enrichment Levels in Doubly-Labeled Proteins. Journal of the American Society for Mass Spectrometry - ACS Publications.
- Expressing ^{15}N labeled protein. University of Bristol.
- Stable Isotopically Labeled Compounds (^2H , ^{13}C , ^{15}N , ^{34}S). Genesis Drug Discovery & Development.
- NMR monitoring of accumulation and folding of ^{15}N -labeled protein overexpressed in Pichia pastoris. PubMed.
- Measurement of ^{13}C and ^{15}N isotope labeling by gas chromatography/combustion/isotope ratio mass spectrometry to study amino acid fluxes in a plant-microbe symbiotic association.

PubMed.

- Compound Specific ^{13}C & ^{15}N analysis of Amino Acids by GC-C-IRMS. UC Davis Stable Isotope Facility.
- Isotope Dilution Studies: Determination of carbon-13, nitrogen-15 and Deuterium-Enriched Compounds Using Capillary Gas Chromatography-Chemical Reaction interface/mass Spectrometry. Analytical Products / Alfa Chemistry.
- Overview of SILAC protocol. The SILAC experiment consists of two.... ResearchGate.
- SILAC: A General Workflow for Improved Mass Spectrometry. G-Biosciences.
- Instructions - SILAC Protein Quantitation Kits. CK Isotopes.
- Effective Site-Specific Isotopic Labeling ($^{15}\text{N}/^{13}\text{C}$ Glycine). Cambridge Isotope Laboratories, Inc.
- $^{15}\text{N},^{13}\text{C}$ - Protein NMR. University of Leicester.
- Plant Isotope Labeling by ^{13}C and ^{15}N Labelling Chamber | Protocol Preview. YouTube.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. academic.oup.com](https://academic.oup.com) [academic.oup.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. metsol.com](https://metsol.com) [metsol.com]
- [4. Overview of \$^{13}\text{C}\$ Metabolic Flux Analysis - Creative Proteomics](#) [creative-proteomics.com]
- [5. Frontiers | \$^{13}\text{C}\$ metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell](#) [frontiersin.org]

- 6. Publishing ^{13}C metabolic flux analysis studies: A review and future perspectives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Metabolic Flux Analysis with ^{13}C -Labeling Experiments | www.13cflux.net [13cflux.net]
- 8. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 9. isotope.bocsci.com [isotope.bocsci.com]
- 10. researchgate.net [researchgate.net]
- 11. [PDF] Rational design of ^{13}C -labeling experiments for metabolic flux analysis in mammalian cells | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 12. Quantitative proteomics using stable isotope labeling with amino acids in cell culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Stable isotope labeling by amino acids in cell culture - Wikipedia [en.wikipedia.org]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. SILAC: Principles, Workflow & Applications in Proteomics - Creative Proteomics Blog [creative-proteomics.com]
- 16. info.gbiosciences.com [info.gbiosciences.com]
- 17. portlandpress.com [portlandpress.com]
- 18. protein-nmr.org.uk [protein-nmr.org.uk]
- 19. protein-nmr.org.uk [protein-nmr.org.uk]
- 20. protein-nmr.org.uk [protein-nmr.org.uk]
- 21. pdf.benchchem.com [pdf.benchchem.com]
- 22. Quantitative proteomics by stable isotope labeling and mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Measuring ^{15}N and ^{13}C Enrichment Levels in Sparsely Labeled Proteins Using High-Resolution and Tandem Mass Spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 24. pubs.acs.org [pubs.acs.org]
- 25. Measurement of ^{13}C and ^{15}N isotope labeling by gas chromatography/combustion/isotope ratio mass spectrometry to study amino acid fluxes in a plant-microbe symbiotic association - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. stableisotopefacility.ucdavis.edu [stableisotopefacility.ucdavis.edu]
- 27. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 28. ckisotopes.com [ckisotopes.com]

- [29. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [30. info.gbiosciences.com \[info.gbiosciences.com\]](https://info.gbiosciences.com)
- [31. SILAC Protocol for Global Phosphoproteomics Analysis - Creative Proteomics \[creative-proteomics.com\]](https://creative-proteomics.com)
- [32. www2.mrc-lmb.cam.ac.uk \[www2.mrc-lmb.cam.ac.uk\]](https://www2.mrc-lmb.cam.ac.uk)
- [33. A facile method for expression and purification of ¹⁵N isotope-labeled human Alzheimer's β-amyloid peptides from E. coli for NMR-based structural analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Unlocking Cellular Secrets: An In-depth Technical Guide to ¹³C and ¹⁵N Labeling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b056296/docs#unlocking-cellular-secrets-an-in-depth-technical-guide-to-c-and-n-labeling\]](https://www.benchchem.com/product/b056296/docs#unlocking-cellular-secrets-an-in-depth-technical-guide-to-c-and-n-labeling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check